

Operational Safety & Disposal Guide: 3-Formylphenyl Cyclohexanecarboxylate[1]

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Compound of Interest

Compound Name: 3-Formylphenyl
cyclohexanecarboxylate

CAS No.: 774575-29-0

Cat. No.: B2918186

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Executive Summary: The "Immediate Action" Card

For researchers requiring immediate logistical data, this table summarizes the critical parameters for handling and disposal.

Parameter	Specification	Operational Logic
Chemical Class	Aromatic Ester / Aldehyde	Dual-functionality dictates segregation from strong bases (ester hydrolysis) and amines (Schiff base formation).[1]
Waste Stream	Non-Halogenated Organic	Contains C, H, O only. Do not mix with halogenated solvents (DCM, Chloroform) to minimize disposal costs.
RCRA Status	Non-Listed (Likely)	Unless ignitable (Flash Point <60°C), it is not P or U listed. Treat as Hazardous Chemical Waste by default.[1]
Incompatibility	Oxidizers, Strong Bases, Amines	Aldehyde group is susceptible to oxidation; Ester group is susceptible to saponification. [1]
Spill Cleanup	Inert Absorbent (Vermiculite)	Do not use paper towels for large spills (potential oxidation risk).

Technical Hazard Profiling (SAR Analysis)

To handle this compound safely, one must understand its molecular behavior.[1] We apply Structure-Activity Relationship (SAR) analysis to predict hazards where specific SDS data may be sparse for research intermediates.[1]

Molecular Dissection[1]

- Cyclohexane Ring: Lipophilic, contributes to organic solubility.[1]
- Ester Linkage: The weak point.[1] In the presence of water and a base (pH > 8), this hydrolyzes into Cyclohexanecarboxylic acid and 3-Hydroxybenzaldehyde.

- Formyl Group (Aldehyde): The reactive center.[1] It can undergo air oxidation to a carboxylic acid or react violently with nucleophiles (amines).[1]

The "Silent" Hazard: Sensitization

Aldehydes are notorious sensitizers.[1] While the cyclohexyl group adds bulk, the formylphenyl moiety allows for protein conjugation, leading to potential allergic contact dermatitis.

- Protocol: Double-gloving (Nitrile > 5 mil) is mandatory.[1]

Step-by-Step Disposal Protocol

This protocol uses a self-validating workflow to ensure compliance with EPA (USA) and general laboratory safety standards.[1]

Phase 1: Waste Characterization & Segregation

Objective: Prevent cross-reactivity in the waste container.[1]

- Check pH: Ensure the waste solution is neutral (pH 6-8).
 - Why? Acidic waste promotes ester hydrolysis; Basic waste causes saponification and potential aldol condensation of the aldehyde.[1]
- Solvent Compatibility:
 - Compatible: Acetone, Ethyl Acetate, Methanol, Ethanol.
 - Incompatible: Ammonia, Primary Amines, Nitric Acid, Peroxides.

Phase 2: Containerization

Objective: Secure containment for transport.[1]

- Select Container: High-Density Polyethylene (HDPE) or Amber Glass.[1]
 - Note: Avoid metal containers if the waste is slightly acidic, as the aldehyde can oxidize to acid and corrode metal.

- Labeling:
 - Must read: "Non-Halogenated Organic Waste."^[1]
 - List constituents: "**3-Formylphenyl cyclohexanecarboxylate**, [Solvent Name]."
 - Add Hazard Warning: "Irritant, Combustible."^[1]

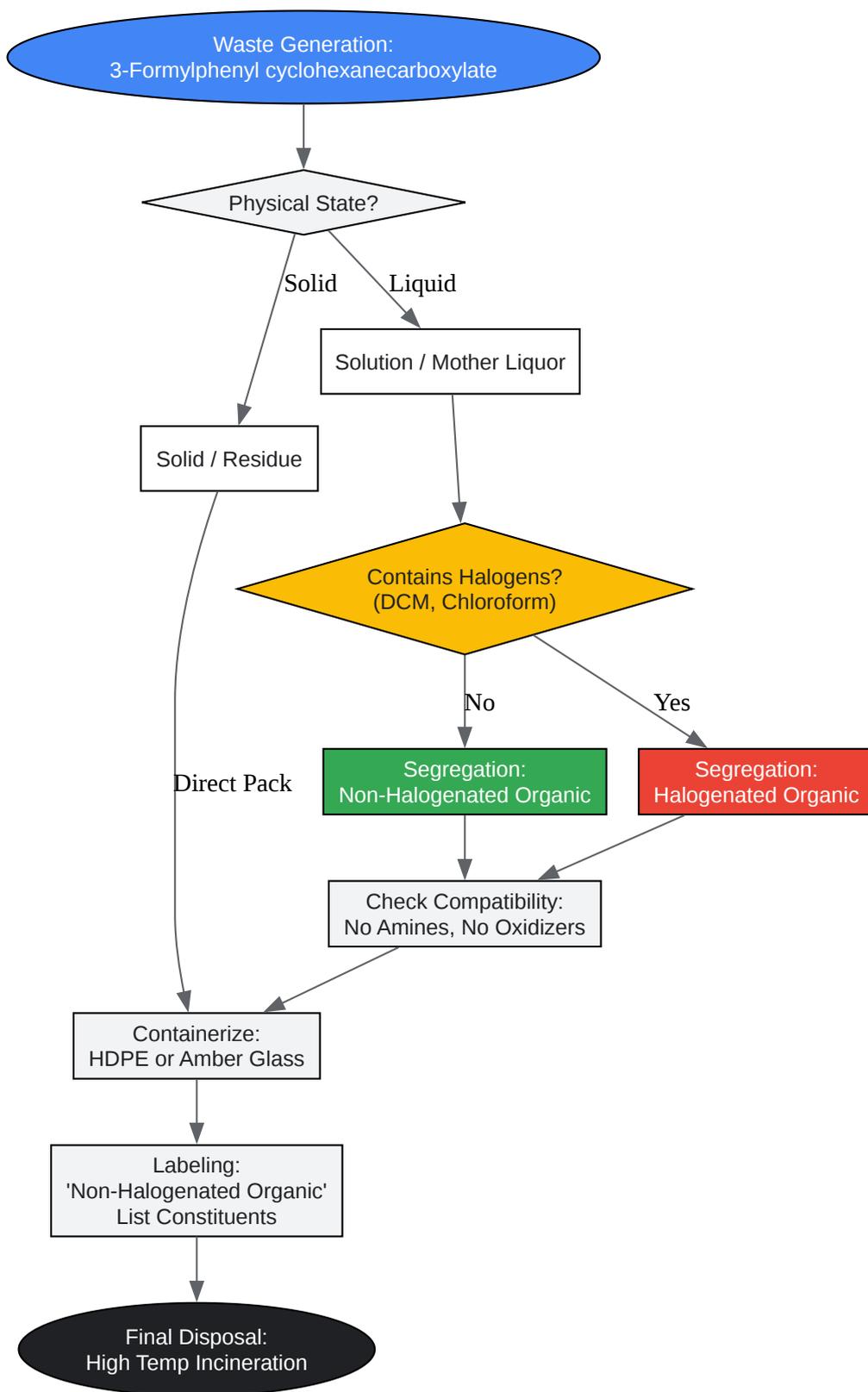
Phase 3: The "Quench" (Optional for High Reactivity)

If you possess pure, bulk material (>50g) and wish to degrade it before disposal (consult local EHS first):

- Hydrolysis: Treat with dilute NaOH (1M) to cleave the ester.^[1]
- Oxidation: The resulting benzaldehyde derivative can be oxidized to the corresponding benzoic acid derivative using mild oxidants, rendering it less reactive.^[1]
- Neutralization: Adjust pH to 7 before adding to the aqueous waste stream.^[1]
 - Warning: This generates heat.^{[1][2]} Only perform in a fume hood with an ice bath.^[1]

Visualizing the Disposal Logic

The following diagram illustrates the decision matrix for disposing of **3-Formylphenyl cyclohexanecarboxylate**.



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Caption: Operational decision tree for the safe segregation and containerization of aldehyde-ester intermediates.

Regulatory & Compliance Data

When filling out waste manifests, use the following classifications. Note that while this specific CAS may not be explicitly listed in 40 CFR 261.33, it defaults to characteristic waste handling.

[1]

Regulatory Body	Classification	Code/Note
EPA (RCRA)	Ignitable (if in flammable solvent)	D001 (If Flash Point < 60°C)
EPA (RCRA)	Toxic (Default assumption)	ORC (Other Regulated Chemical)
DOT (Transport)	Esters, n.o.s. (not otherwise specified)	UN 3272 (Likely classification for transport)
EU (CLP)	Irritant / Sensitizer	H317 (Skin Sens.), H319 (Eye Irrit.)

The "Empty Container" Rule

Under RCRA regulations, a container is considered "RCRA Empty" only if:

- All wastes have been removed using common practices (pouring, pumping).[1]
- No more than 2.5 centimeters (1 inch) of residue remains on the bottom.[1]
- Procedure: Triple rinse the empty bottle with a compatible solvent (e.g., Acetone).[1] Pour the rinsate into the Non-Halogenated Organic Waste container. Deface the label and discard the glass/plastic as trash or glass waste.[1]

References

- National Institutes of Health (NIH) - PubChem.Compound Summary: 3-Formylcyclohexanecarboxylic acid (Analog).[1] Retrieved from [[Link](#)]

- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261.[1] Retrieved from [[Link](#)]
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